

Application Notes and Protocols for Intraperitoneal Administration of SKF 82958

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Compound of Interest

Compound Name: Skf 82958

Cat. No.: B1669153

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and intraperitoneal (i.p.) injection of **SKF 82958**, a potent and selective full agonist for the D1 dopamine receptor. The information compiled is intended to guide researchers in designing and executing in vivo studies involving this compound.

Compound Information

SKF 82958 hydrobromide is a widely used research tool for investigating the role of the D1 dopamine receptor in various physiological and pathological processes. It has been utilized in studies related to motor control, learning and memory, reward pathways, and neuropsychiatric disorders.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Properties:

Property	Value
Full Chemical Name	6-Chloro-2,3,4,5-tetrahydro-1-phenyl-3-(2-propen-1-yl)-1H-3-benzazepine-7,8-diol hydrobromide
Synonyms	(±)-6-chloro-APB hydrobromide
Molecular Formula	C ₁₉ H ₂₀ ClNO ₂ · HBr
Molecular Weight	410.73 g/mol [4]
CAS Number	74115-01-8[4][5]

Solubility and Vehicle Formulations

Proper dissolution and formulation of **SKF 82958** are critical for ensuring accurate dosing and bioavailability following intraperitoneal injection. Several vehicle options have been reported in the literature.

Solubility Data:

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (243.47 mM)[6]	Gentle warming may be required.[5]
Water	5 mM[5]	Gentle warming can aid dissolution.

Recommended Vehicle Formulations for Intraperitoneal Injection:

Vehicle Composition	Final Concentration of SKF 82958	Reference
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	Not specified, but a common multi-component vehicle for in vivo studies.	[4]
10% DMSO, 90% (20% SBE- β -CD in saline)	≥ 2.5 mg/mL (6.09 mM)[4]	SBE- β -CD can improve solubility and stability.
10% DMSO, 90% corn oil	≥ 2.5 mg/mL (6.09 mM)[4]	Suitable for lipophilic compounds.
Saline	Dependent on desired dosage and injection volume.	Commonly used for water-soluble compounds.

Experimental Protocols

Preparation of SKF 82958 Solution for Intraperitoneal Injection

This protocol describes the preparation of a stock solution and its subsequent dilution for administration.

Materials:

- **SKF 82958** hydrobromide powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween-80, sterile
- Saline (0.9% NaCl), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Pipettes and sterile tips

Protocol:

- Prepare Stock Solution:
 - Weigh the desired amount of **SKF 82958** hydrobromide powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO to achieve a high-concentration stock solution (e.g., 100 mM).
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming may be applied if necessary.[\[5\]](#)
- Prepare Vehicle Mixture:
 - In a separate sterile tube, prepare the vehicle mixture. For the 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline formulation, combine the components in the specified ratios.[\[4\]](#) For example, to prepare 1 mL of vehicle, mix 100 μ L DMSO, 400 μ L PEG300, 50 μ L Tween-80, and 450 μ L saline.
 - Vortex the vehicle mixture to ensure homogeneity.
- Prepare Final Dosing Solution:
 - Add the required volume of the **SKF 82958** stock solution to the prepared vehicle mixture to achieve the desired final concentration for injection.
 - For example, to prepare a 1 mg/mL dosing solution from a 100 mM (41.07 mg/mL) stock, you would perform a 1:41.07 dilution.
 - Vortex the final dosing solution thoroughly.
- Storage:
 - Stock solutions in DMSO can be stored at -20°C for up to one month or -80°C for up to six months.[\[6\]](#) Avoid repeated freeze-thaw cycles.

- It is recommended to prepare fresh dosing solutions on the day of the experiment.

Intraperitoneal Injection Procedure in Rodents

This protocol outlines the standard procedure for administering **SKF 82958** via intraperitoneal injection in mice or rats.

Materials:

- Prepared **SKF 82958** dosing solution
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge for mice, 23-25 gauge for rats)[7][8]
- 70% ethanol or other suitable disinfectant
- Gauze pads

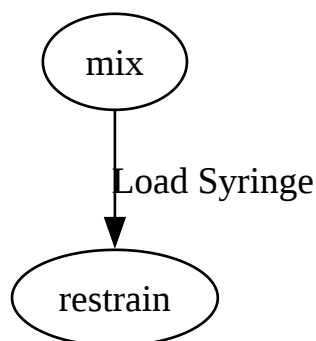
Protocol:

- Animal Restraint:
 - Properly restrain the animal to expose the abdomen. For mice, this can be achieved by scruffing the neck and securing the tail. For rats, a two-person technique or a towel-wrapping method is often preferred.[7][8]
- Injection Site Identification:
 - The recommended injection site is the lower right quadrant of the abdomen.[7][8] This location helps to avoid puncturing the cecum, bladder, or other vital organs.
- Disinfection:
 - Wipe the injection site with a gauze pad soaked in 70% ethanol.[7]
- Injection:
 - Insert the needle at a 15-20 degree angle into the peritoneal cavity.

- Gently aspirate to ensure that the needle has not entered a blood vessel or organ. If blood or other fluid is drawn, withdraw the needle and inject at a different site with a fresh needle.[9]
- Slowly inject the **SKF 82958** solution. The maximum recommended injection volume for mice is typically 10 mL/kg, and for rats is also around 10 mL/kg.[8]
- Post-Injection Monitoring:
 - Return the animal to its cage and monitor for any adverse reactions, such as distress or bleeding at the injection site.

Visualization of Methodologies and Pathways

Experimental Workflow for SKF 82958 Administration



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Caption: D1 receptor signaling cascade initiated by **SKF 82958**.

In Vivo Dosage and Effects

The dosage of **SKF 82958** for intraperitoneal injection can vary depending on the animal model and the specific research question.

Reported Intraperitoneal Dosages in Rats:

Dosage Range (mg/kg)	Observed Effects	Reference
0.003 - 0.1	Dose-dependent increases in drug-appropriate lever responding in a drug discrimination task.	[6][10]
0.03	Effective training dose in a drug discrimination task.	[1]
0.5 - 2.0	Significant suppression of pilocarpine-induced tremulous jaw movements.	[4][6][10]
1.0	Enhancement of the startle reflex.	[11]
3.0	Prevention and reversal of fentanyl-induced respiratory depression in cats.	[5]

Note: These dosages are provided as a guide. It is essential to perform dose-response studies to determine the optimal concentration for your specific experimental paradigm.

Safety Precautions

- Follow all institutional guidelines for the safe handling and disposal of chemicals and sharps.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **SKF 82958** and preparing solutions.
- All animal procedures should be performed in accordance with an approved animal care and use protocol.

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References

- 1. The dopamine D(1) receptor agonist SKF-82958 serves as a discriminative stimulus in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Self-administration of the D1 agonist SKF 82958 is mediated by D1, not D2, receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Place conditioning with the dopamine D1-like receptor agonist SKF 82958 but not SKF 81297 or SKF 77434 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. caymanchem.com [caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. uac.arizona.edu [uac.arizona.edu]
- 8. animalcare.ubc.ca [animalcare.ubc.ca]
- 9. Intraperitoneal Injection in Mice | Animals in Science [queensu.ca]
- 10. medchemexpress.com [medchemexpress.com]
- 11. The substantia nigra pars reticulata mediates the enhancement of startle by the dopamine D1 receptor agonist SKF 82958 in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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